

A Comprehensive Technical Guide to 2-Naphthamide

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Compound of Interest

Compound Name: 2-Naphthamide

Cat. No.: B1196476

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For researchers, scientists, and professionals in drug development, this document provides an in-depth overview of **2-Naphthamide**, a key chemical compound with significant potential in medicinal chemistry. This guide covers its fundamental chemical properties, synthesis protocols, and biological activities, with a focus on its emerging role in oncology.

Core Chemical Identity

2-Naphthamide is an organic compound structurally characterized by a naphthalene ring with a carboxamide group attached at the second position.^[1] This arrangement allows for various chemical interactions, making it a valuable scaffold in the synthesis of pharmacologically active molecules.^{[1][2]}

Chemical Identifiers

The following table summarizes the key identifiers for **2-Naphthamide**, including its CAS number and common synonyms.

Identifier Type	Value
CAS Number	2243-82-5[3][4]
IUPAC Name	naphthalene-2-carboxamide[3][4]
Synonyms	2-Naphthalenecarboxamide, 2-Naphthylamide, Naphthalene-2-carboxamide, beta-naphthylamide, beta-Naphthamide, Naphthalene-2-carboxylic acid amide[1][3][4]
Molecular Formula	C ₁₁ H ₉ NO[1][3][4]
Molecular Weight	171.19 g/mol [3][4]
InChI Key	JVXXKQIRGQDWOJ-UHFFFAOYSA-N[1][3][4]
SMILES	C1=CC=C2C=C(C=CC2=C1)C(=O)N[1][3][4]

Physicochemical Properties

2-Naphthamide typically presents as a white to off-white crystalline solid.[1] It is soluble in organic solvents like ethanol and acetone, with limited solubility in water.[1] The presence of the amide group allows for hydrogen bonding, which influences its physical properties such as melting and boiling points.[1]

Property	Value
Appearance	White to light yellow powder or crystals
Melting Point	192-194 °C[5]
Boiling Point	402 °C[5]
Density	1.203 g/cm ³ [5]
Flash Point	197 °C[5]
Purity	>97.0% (HPLC)
Primary Hazards	Irritant. Harmful if swallowed, causes skin irritation, and causes serious eye irritation.[3]

Synthesis of 2-Naphthamide Derivatives

The synthesis of **2-Naphthamide** derivatives is a key area of research, particularly for generating novel compounds with enhanced biological activity. A notable method is the microwave-assisted synthesis, which offers a rapid and efficient route.^{[2][6]}

General Experimental Protocol: Microwave-Assisted Synthesis

A multi-step microwave-assisted synthesis has been developed for novel **2-naphthamide** derivatives starting from dimethoxybenzaldehyde derivatives.^[2] The following provides a general overview of the key steps.

Step 1: Preparation of (E)-4-(Dimethoxyphenyl)-3-(ethoxycarbonyl)but-3-enoic Acid

- A mixture of diethyl succinate (10 mmol), the appropriate dimethoxybenzaldehyde (5 mmol), potassium tert-butoxide (10 mmol), and tert-butanol (10 mL) is placed in a sealed reactor vessel.^[6]
- The reaction mixture is subjected to microwave irradiation for 15 minutes at 60°C (200 W) with high-speed stirring.^[6]
- Upon completion, the mixture is acidified with acetic acid.^[6]
- The product is then extracted using ethyl acetate, and the solvent is removed to yield the crude product.^[6]

Step 2: Preparation of Ethyl 4-Acetoxy-dimethoxy-2-naphthoate

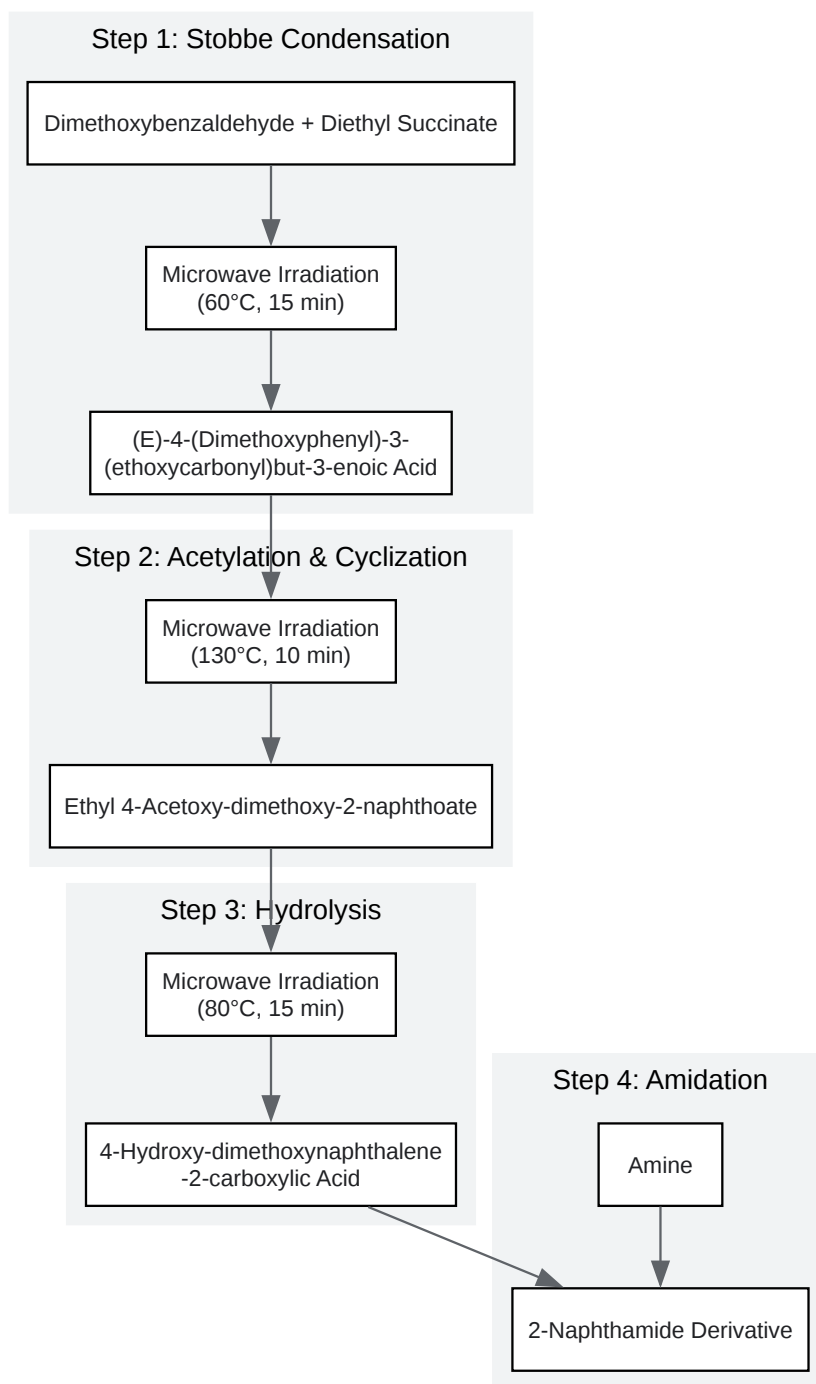
- The product from the previous step (1 mmol) is mixed with sodium acetate (1 mmol) and acetic anhydride (5 mmol) in a sealed reactor.^[2]
- The mixture undergoes microwave irradiation for 10 minutes at 130°C (300 W) with vigorous stirring.^[2]
- After cooling, the excess acid is neutralized with a 15% NaOH solution.^[2]
- The product is extracted with ethyl acetate, and the solvent is evaporated.^[2]

Step 3: Preparation of 4-Hydroxy-dimethoxynaphthalene-2-carboxylic Acid

- The acetylated naphthoate (5 mmol) is dissolved in a mixture of 3M KOH solution (5 mL) and 95% ethanol (5 mL) in a sealed vessel.[\[2\]](#)
- The reaction is subjected to microwave irradiation for 15 minutes at 80°C (300 W) with high-speed stirring.[\[2\]](#)
- Upon completion, the mixture is neutralized with a 10% HCl solution.[\[2\]](#)
- The final product is extracted with ethyl acetate, followed by solvent evaporation.[\[2\]](#)

Step 4: Amide Formation The resulting carboxylic acid can then be coupled with various amines to yield the desired **2-naphthamide** derivatives.

Microwave-Assisted Synthesis of 2-Naphthamide Derivatives



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A flowchart of the microwave-assisted synthesis of **2-naphthamide** derivatives.

Biological Activity and Therapeutic Potential

Naphthamide and its derivatives have garnered significant interest in drug discovery due to their diverse pharmacological activities.^[2] A primary area of investigation is their potential as anticancer agents, particularly as inhibitors of key signaling pathways involved in tumor growth and angiogenesis.^{[2][7][8]}

VEGFR-2 Inhibition

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a crucial mediator of angiogenesis, the process of forming new blood vessels, which is essential for tumor growth and metastasis.^[7] Inhibition of the VEGFR-2 signaling pathway is a promising strategy for cancer therapy.^{[7][8]} Several novel **2-naphthamide** derivatives have been designed and synthesized as potent VEGFR-2 inhibitors.^{[2][7]}

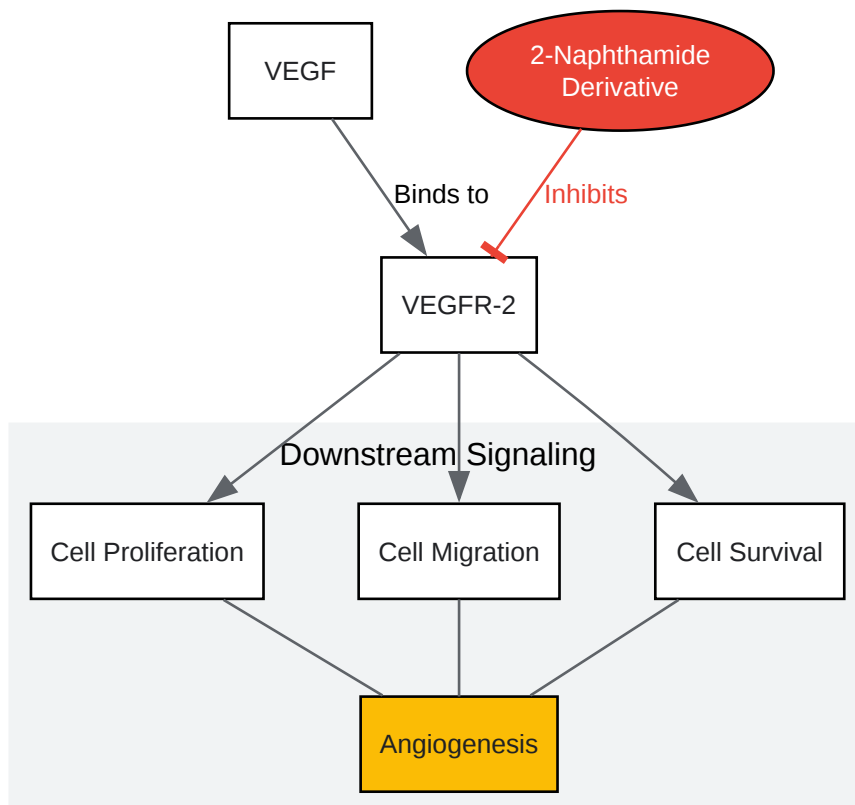
The following table presents the in vitro inhibitory activity of selected **2-naphthamide** derivatives against VEGFR-2 and various cancer cell lines.

Compound	VEGFR-2 IC ₅₀ (μM)	C26 (Colon Carcinoma) IC ₅₀ (μM)	HepG2 (Hepatocellular Carcinoma) IC ₅₀ (μM)	MCF7 (Breast Cancer) IC ₅₀ (μM)
5b	-	3.59	8.38	-
8b	0.384	2.97	7.12	-
Paclitaxel (Control)	-	>PTX	2.85	5.75
Sorafenib (Control)	0.069	-	-	-

Data sourced from a 2022 study on 2-naphthamide derivatives.^[2]

As the data indicates, compound 8b demonstrated potent inhibition of VEGFR-2 and significant cytotoxic activity against the C26 and HepG2 cancer cell lines.[2] Its VEGFR-2 inhibitory activity is particularly noteworthy, approaching that of the established inhibitor Sorafenib.[2]

VEGFR-2 Signaling Pathway Inhibition by 2-Naphthamide Derivatives



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The inhibitory action of **2-naphthamide** derivatives on the VEGFR-2 signaling pathway.

Other Biological Activities

Beyond oncology, the naphthamide scaffold is being explored for other therapeutic applications. Some derivatives have shown promising results as antimicrobial agents, exhibiting activity against both bacteria and fungi.[2] Additionally, the related class of compounds, naphthalimides, are known to intercalate with DNA, a mechanism that contributes

to their broad biological activities, including anticancer, antiviral, and anti-inflammatory properties.[9][10]

Conclusion

2-Naphthamide is a versatile chemical entity with a well-defined profile and significant therapeutic potential. Its core structure serves as a valuable starting point for the development of novel drug candidates, particularly in the field of oncology through the inhibition of critical pathways like VEGFR-2. The continued exploration of its synthesis and biological activities is likely to yield new and effective therapeutic agents for a range of diseases.

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